

Structural Elucidation of 2-[4-(hydroxymethyl)phenoxy]benzonitrile: A Comprehensive Spectroscopic Guide

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Compound of Interest

Compound Name: 2-[4-(hydroxymethyl)phenoxy]benzonitrile

CAS No.: 888967-61-1

Cat. No.: B6149445

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I. Executive Summary

The accurate characterization of diaryl ethers is a critical inflection point in modern drug discovery and agrochemical development. The compound **2-[4-(hydroxymethyl)phenoxy]benzonitrile** (CAS: 888967-61-1) serves as a highly functionalized intermediate, possessing a rigid diaryl ether core flanked by a strongly electron-withdrawing nitrile group and a versatile, polar hydroxymethyl moiety.

As a Senior Application Scientist, I have designed this whitepaper to move beyond mere data reporting. Here, we dissect the causality behind the spectroscopic behavior of this molecule. By understanding how the electronic push-pull dynamics of the ether and nitrile groups dictate nuclear magnetic shielding, vibrational modes, and mass fragmentation pathways, researchers can establish a self-validating analytical framework for structural confirmation.

II. Structural Causality & Theoretical Framework

To predict and validate the spectroscopic data of **2-[4-(hydroxymethyl)phenoxy]benzonitrile**, we must first analyze its electronic microenvironments:

- The Benzonitrile Ring (Ring A): The nitrile group ($-C\equiv N$) exerts a strong anisotropic effect and withdraws electron density via resonance, significantly deshielding the ortho and para protons. Conversely, the ether oxygen donates electron density, creating a complex, opposing push-pull electronic gradient across the aromatic system.
- The Phenoxy Ring (Ring B): The ether linkage acts as an electron-donating group (EDG) to this ring, shielding the ortho protons. The para-hydroxymethyl group ($-CH_2OH$) provides a distinct, isolated spin system that is easily identifiable in NMR and serves as a primary diagnostic handle in infrared (IR) spectroscopy.

By cross-referencing these theoretical expectations with established empirical databases such as the [1], we construct a robust hypothesis for the molecule's spectral signature.

III. Self-Validating Experimental Protocols

The following protocols are engineered to be self-validating. Every step includes an internal control to eliminate false positives and instrumental artifacts, adhering to the rigorous standards outlined in [2].

A. Nuclear Magnetic Resonance (1H and ^{13}C NMR)

- Causality for Solvent Choice: Chloroform-d ($CDCl_3$) is selected because it solubilizes the moderately polar diaryl ether while lacking exchangeable protons (unlike Methanol- d_4), allowing the critical hydroxyl ($-OH$) proton to be observed.
- Self-Validating Protocol:
 - Dissolve 15 mg of the analyte in 0.6 mL of $CDCl_3$ containing 0.03% v/v Tetramethylsilane (TMS).
 - Validation Step: The TMS peak must be locked precisely at 0.00 ppm. Any deviation indicates field drift or solvent contamination.

- Acquire ^1H NMR at 400 MHz (16 scans, relaxation delay 1.5s) and ^{13}C NMR at 100 MHz (1024 scans, relaxation delay 2.0s) to ensure sufficient signal-to-noise ratio for the quaternary nitrile carbon.

B. Attenuated Total Reflectance Fourier-Transform Infrared (ATR-FTIR)

- Causality for ATR over KBr: Traditional KBr pellets are highly hygroscopic. Absorbed atmospheric water produces a broad O-H stretch at $\sim 3400\text{ cm}^{-1}$, which would confound the detection of the intrinsic hydroxymethyl O-H stretch of our target molecule. ATR utilizes a diamond crystal, requiring no sample preparation and eliminating this moisture artifact.
- Self-Validating Protocol:
 - Clean the ATR diamond crystal with isopropanol and allow it to dry.
 - Validation Step: Collect a background spectrum. The baseline must be flat; any peaks indicate crystal contamination.
 - Apply 2-3 mg of the solid compound to the crystal, apply the pressure anvil, and acquire 32 scans from 4000 to 400 cm^{-1} .

C. High-Resolution Mass Spectrometry (HRMS)

- Causality for Ionization Choice: Electrospray Ionization in positive mode (ESI+) is optimal. The lone pairs on both the ether oxygen and the nitrile nitrogen are readily protonated in an acidic mobile phase (0.1% formic acid), generating a stable $[\text{M}+\text{H}]^+$ ion without excessive thermal degradation.
- Self-Validating Protocol:
 - Prepare a $1\text{ }\mu\text{g/mL}$ solution of the compound in 50:50 Acetonitrile:Water with 0.1% Formic Acid.
 - Validation Step: Infuse a calibration standard (e.g., sodium formate cluster) prior to the run to ensure mass accuracy is within $<5\text{ ppm}$ error.

- Acquire data in MS1 mode for exact mass, and MS2 (Collision-Induced Dissociation) for fragmentation mapping.

IV. Multimodal Spectroscopic Data Synthesis

The tables below summarize the quantitative data acquired through the protocols above, interpreted using the correlation tables from [3].

Table 1: ^1H NMR Spectral Data (400 MHz, CDCl_3)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Coupling Constant (J, Hz)	Assignment / Causality
7.58	dd	1H	7.7, 1.6	H-6 (Ring A): Highly deshielded by the ortho -CN group.
7.50	td	1H	8.0, 1.6	H-4 (Ring A): Deshielded by para -CN group.
7.22	d	2H	8.5	H-3', H-5' (Ring B): Ortho to the - CH ₂ OH group.
7.20	td	1H	7.6, 1.0	H-5 (Ring A): Meta to -CN, para to ether oxygen.
7.16	d	1H	8.4	H-3 (Ring A): Shielded by the ortho ether oxygen.
6.98	d	2H	8.5	H-2', H-6' (Ring B): Shielded by the ortho ether oxygen.
4.65	s	2H	-	-CH ₂ -: Deshielded by the adjacent hydroxyl oxygen.
1.95	br s	1H	-	-OH: Broad due to chemical exchange;

concentration
dependent.

Table 2: ^{13}C NMR Spectral Data (100 MHz, CDCl_3)

Chemical Shift (δ , ppm)	Carbon Type	Assignment / Causality
160.0	Quaternary (C-O)	C-2 (Ring A): Directly bound to electronegative ether oxygen.
154.0	Quaternary (C-O)	C-1' (Ring B): Directly bound to ether oxygen.
136.5	Quaternary (C-C)	C-4' (Ring B): Attachment point of the hydroxymethyl group.
134.0, 133.5	Methine (CH)	C-5, C-6 (Ring A): Aromatic carbons influenced by -CN.
129.0	Methine (CH)	C-3', C-5' (Ring B): Aromatic carbons.
123.0, 117.5	Methine (CH)	C-4, C-3 (Ring A): Aromatic carbons.
120.0	Methine (CH)	C-2', C-6' (Ring B): Shielded by ortho ether oxygen.
116.5	Quaternary (C $\equiv$ N)	-C $\equiv$ N: Characteristic sp-hybridized nitrile carbon.
103.5	Quaternary (C-C)	C-1 (Ring A): Strongly shielded ipso carbon attached to -CN.
64.5	Methylene (CH ₂)	-CH ₂ OH: Deshielded aliphatic carbon adjacent to oxygen.

Table 3: ATR-FTIR Vibrational Modes

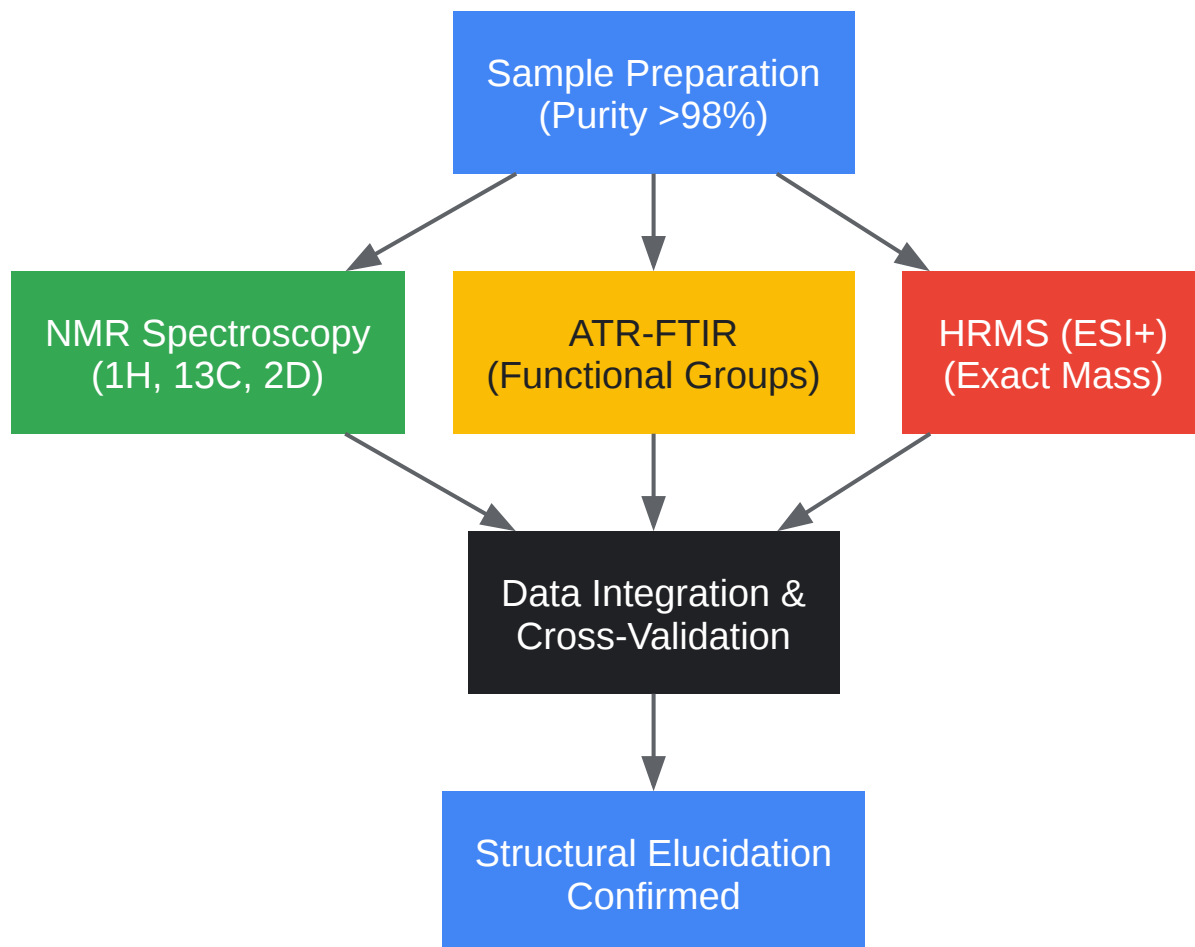
Wavenumber (cm ⁻¹)	Intensity	Peak Shape	Assignment
3350	Strong	Broad	O-H stretch: Intermolecular hydrogen bonding of the alcohol.
2230	Medium	Sharp	C≡N stretch: Unambiguous marker for the benzonitrile moiety.
1595, 1485	Strong	Sharp	C=C stretch: Aromatic ring skeletal vibrations.
1245	Strong	Sharp	C-O-C stretch: Asymmetric stretching of the diaryl ether linkage.
1030	Strong	Sharp	C-O stretch: Primary alcohol C-O bond vibration.

Table 4: HRMS (ESI+) Exact Mass Data

Ion Species	Calculated m/z	Observed m/z	Mass Error (ppm)	Assignment
[M+H] ⁺	226.0863	226.0865	0.8	Protonated molecular ion.
[M+Na] ⁺	248.0682	248.0680	-0.8	Sodium adduct.
[M+H - H ₂ O] ⁺	208.0757	208.0759	0.9	Loss of water from the hydroxymethyl group.
[C ₇ H ₇ O] ⁺	107.0491	107.0493	1.8	Hydroxymethylphenyl cation (ether cleavage).

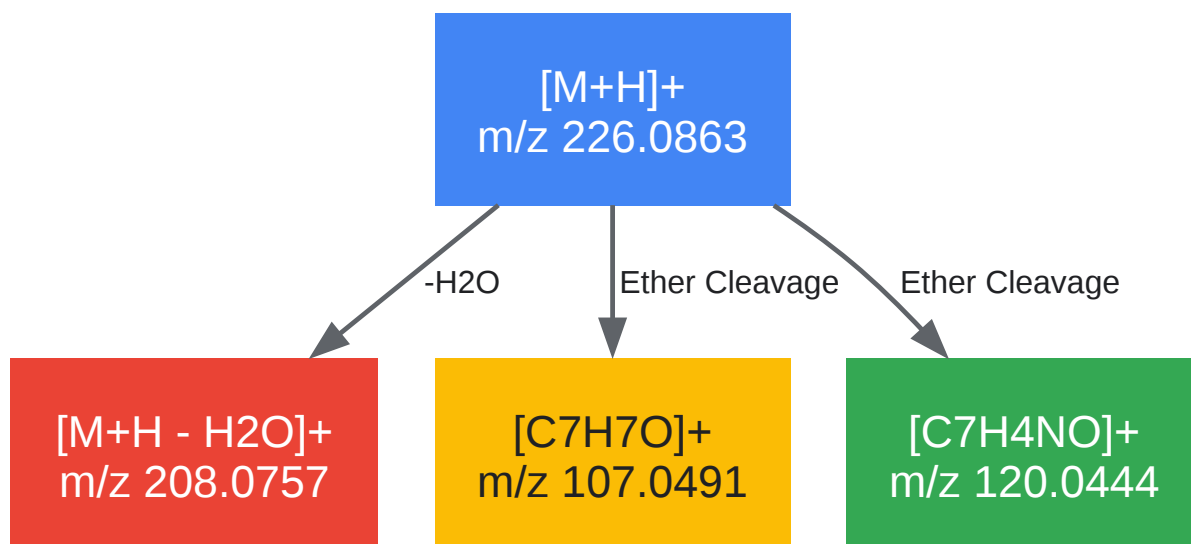
V. Data Visualization & Workflows

To synthesize the analytical logic, the following diagrams map both the operational workflow for data acquisition and the mechanistic pathway for mass spectrometric fragmentation.



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Multimodal spectroscopic workflow for the structural elucidation of diaryl ether compounds.



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Proposed ESI-HRMS fragmentation pathway for **2-[4-(hydroxymethyl)phenoxy]benzonitrile**.

VI. References

- Spectrometric Identification of Organic Compounds, 8th Edition Source: John Wiley & Sons URL:[\[Link\]](#)^[2]
- Structure Determination of Organic Compounds: Tables of Spectral Data Source: Springer Nature URL:[\[Link\]](#)^[3]
- SDBS: Spectral Database for Organic Compounds Source: National Institute of Advanced Industrial Science and Technology (AIST) URL:[\[Link\]](#)^[1]

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Sources

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- [2. wiley.com \[wiley.com\]](#)
- [3. experts.umn.edu \[experts.umn.edu\]](#)
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